

Unveiling Nitrogen-17: A Technical Guide to its Discovery and Properties

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Compound of Interest

Compound Name: Nitrogen-17

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the discovery and fundamental properties of the **Nitrogen-17** (^{17}N) isotope. The content herein is curated for researchers, scientists, and professionals in drug development who require a detailed understanding of this short-lived, neutron-rich nucleus. All quantitative data is presented in structured tables, and key experimental and decay processes are visualized using the DOT language.

Discovery of Nitrogen-17

The first synthesis and identification of **Nitrogen-17** were reported in 1949 by Luis W. Alvarez at the University of California Radiation Laboratory.^[1] This discovery was a significant advancement in the study of light, exotic nuclei and provided early insights into the phenomenon of delayed neutron emission.

Experimental Protocol

The production of **Nitrogen-17** was achieved by bombarding a target with high-energy deuterons. The specific details of the experimental setup are outlined below.

Target Preparation and Irradiation: An aqueous solution of ammonium fluoride (NH_4F) served as the target material. This choice provided a high concentration of Fluorine-19 (^{19}F) nuclei for the desired nuclear reaction. The target was irradiated with a beam of 190 MeV deuterons accelerated by the 184-inch cyclotron.

Nuclear Reaction: The primary nuclear reaction responsible for the production of **Nitrogen-17** was the $^{19}\text{F}(\text{d},\alpha)^{17}\text{N}$ reaction.[1] In this reaction, a deuteron (d) projectile strikes a Fluorine-19 nucleus, leading to the emission of an alpha particle (α) and the formation of a **Nitrogen-17** nucleus.

Detection and Identification: The identification of **Nitrogen-17** was based on its unique radioactive decay signature. It was observed to be a "delayed neutron emitter," a process where the nucleus first undergoes beta decay to an excited state of a daughter nucleus, which then promptly emits a neutron.[1] The half-life of this decay was measured to be approximately 4.2 seconds. The experimental workflow involved transporting the irradiated target to a detection setup to measure the emitted beta particles and neutrons.

Nuclear Properties of Nitrogen-17

Subsequent to its discovery, the properties of **Nitrogen-17** have been the subject of numerous experimental and theoretical investigations. A summary of its key nuclear characteristics is presented in the following tables.

General and Radioactive Decay Properties

Property	Value
Symbol	^{17}N
Atomic Number (Z)	7
Neutron Number (N)	10
Atomic Mass	$17.0084497 \pm 0.0000161 \text{ amu}$ [2]
Mass Excess	7.871368 MeV[3]
Binding Energy	123.865 MeV[2]
Spin and Parity (J^{π})	$1/2^{-}$
Half-life	$4.173 \pm 0.004 \text{ s}$ [2][3]
Primary Decay Modes	Beta Decay (β^{-}), Beta-Delayed Neutron Emission ($\beta^{-}\text{n}$)[2]

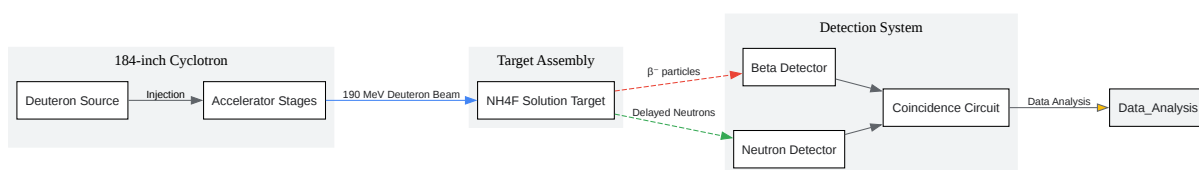
Decay Characteristics

Decay Mode	Daughter Nuclide	Q-value (MeV)	Branching Ratio (%)
β^- to ^{17}O	^{17}O	8.680	~4.9
β^-n to ^{16}O	^{16}O	4.536	~95.1

Visualizing the Processes

To provide a clearer understanding of the experimental and decay pathways, the following diagrams have been generated using the DOT language.

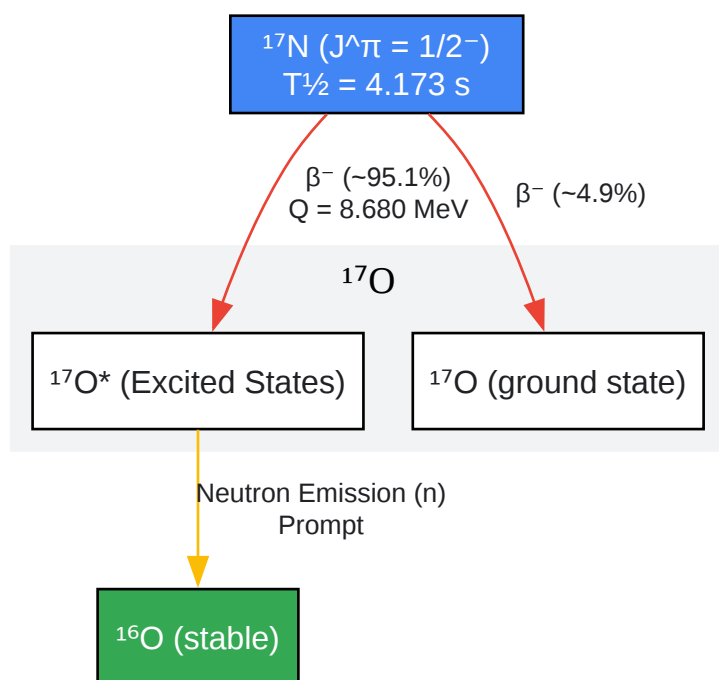
Experimental Workflow for the Discovery of Nitrogen-17



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Caption: Experimental workflow for the discovery of **Nitrogen-17**.

Decay Scheme of Nitrogen-17



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Caption: Simplified decay scheme of the **Nitrogen-17** isotope.

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References

- 1. Nitrogen-17 - isotopic data and properties [chemlin.org]
- 2. LabXchange [labxchange.org]
- 3. Discovering Nitrogen: Rutherford's Jar Experiment | ChemTalk [chemistrytalk.org]
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